

# 2-Chloro-4,6-dimethoxybenzaldehyde CAS number and molecular weight

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## Compound of Interest

Compound Name:	2-Chloro-4,6-dimethoxybenzaldehyde
Cat. No.:	B1587463

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An In-depth Technical Guide to **2-Chloro-4,6-dimethoxybenzaldehyde**

## Authored by a Senior Application Scientist Introduction

Substituted benzaldehydes are a cornerstone of modern organic synthesis, serving as versatile precursors for a vast array of complex molecules. Their inherent reactivity, centered around the aldehyde functional group, coupled with the electronic and steric influences of various ring substituents, makes them invaluable in the fields of pharmaceuticals, agrochemicals, and material science. The strategic placement of electron-donating groups, such as methoxy moieties, and electron-withdrawing groups, like chlorine, can fine-tune the molecule's properties, influencing its reactivity, bioavailability, and interaction with biological targets. This guide provides a detailed technical overview of **2-Chloro-4,6-dimethoxybenzaldehyde**, a compound of interest for researchers and professionals in drug development. While specific data for this exact molecule is not abundant, this paper will synthesize information from closely related analogues to provide a scientifically grounded perspective on its properties, synthesis, and potential applications.

## Core Physicochemical and Spectroscopic Data

The fundamental properties of **2-Chloro-4,6-dimethoxybenzaldehyde** are crucial for its application in precise chemical synthesis. The key quantitative data for this compound, based

on its molecular formula and data from analogous compounds, are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	200.62 g/mol	Calculated
Monoisotopic Mass	200.02402 Da	<a href="#">[1]</a>
CAS Number	Not explicitly available in searched literature.	
Appearance	Likely a solid at room temperature.	Inferred from similar compounds
Solubility	Expected to be soluble in common organic solvents.	Inferred from similar compounds

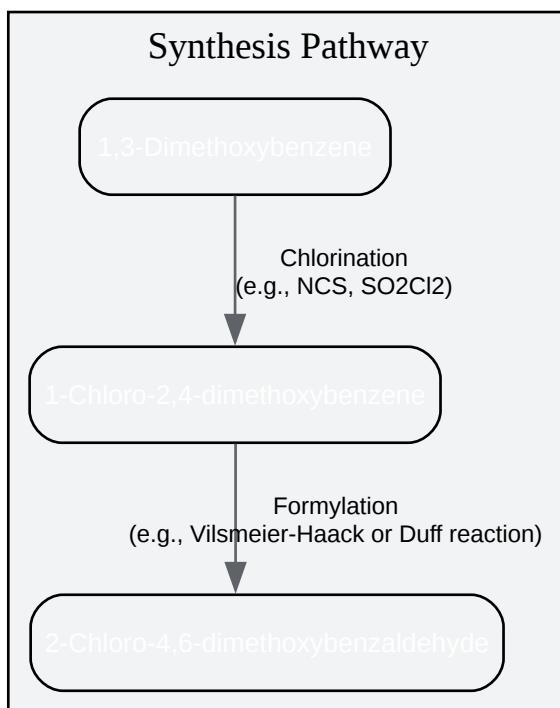
Note: The molecular weight is calculated based on the atomic weights of the constituent elements (Carbon: 12.011, Hydrogen: 1.008, Chlorine: 35.453, Oxygen: 15.999).

## Synthesis and Mechanistic Insights

The synthesis of **2-Chloro-4,6-dimethoxybenzaldehyde** would likely proceed through a multi-step pathway, leveraging established methodologies for the functionalization of aromatic rings. A plausible synthetic route would involve the formylation of a substituted benzene ring, a common strategy for introducing an aldehyde group.

## Proposed Synthetic Workflow

A logical approach to the synthesis of **2-Chloro-4,6-dimethoxybenzaldehyde** would start from 1,3-dimethoxybenzene, followed by chlorination and then formylation. The order of these steps is critical to ensure the desired regioselectivity.



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Caption: Proposed synthesis workflow for **2-Chloro-4,6-dimethoxybenzaldehyde**.

## Experimental Protocol: A Representative Synthesis

The following protocol is a hypothetical, yet scientifically plausible, procedure based on established organic chemistry principles for the synthesis of related compounds.

### Step 1: Chlorination of 1,3-dimethoxybenzene

- **Reaction Setup:** In a fume hood, dissolve 1,3-dimethoxybenzene in a suitable chlorinated solvent (e.g., dichloromethane) in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- **Reagent Addition:** Cool the solution in an ice bath. Slowly add a chlorinating agent, such as N-Chlorosuccinimide (NCS) or sulfonyl chloride ( $\text{SO}_2\text{Cl}_2$ ), portion-wise or dropwise to control the reaction temperature. The methoxy groups are ortho, para-directing, and the chlorine will likely add at the 4-position due to steric hindrance at the 2-position.

- Reaction Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: Quench the reaction by adding a suitable aqueous solution (e.g., sodium thiosulfate for reactions with  $\text{SO}_2\text{Cl}_2$ ). Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate.
- Purification: Remove the solvent under reduced pressure. Purify the crude product (1-Chloro-2,4-dimethoxybenzene) by column chromatography or distillation.

#### Step 2: Formylation of 1-Chloro-2,4-dimethoxybenzene

- Vilsmeier-Haack Reaction: This is a common method for formylating electron-rich aromatic rings.
- Reagent Preparation: In a separate flask, prepare the Vilsmeier reagent by slowly adding phosphorus oxychloride ( $\text{POCl}_3$ ) to N,N-dimethylformamide (DMF) at 0 °C.
- Reaction: Add the 1-Chloro-2,4-dimethoxybenzene to the pre-formed Vilsmeier reagent. The formylation will be directed by the existing substituents. The powerful ortho, para-directing methoxy groups will likely direct the formyl group to the position ortho to one of the methoxy groups and meta to the chloro group.
- Hydrolysis: After the reaction is complete, carefully pour the reaction mixture onto crushed ice and hydrolyze the intermediate to yield the aldehyde.
- Work-up and Purification: Extract the product with a suitable organic solvent, wash the organic layer, dry it, and remove the solvent. Purify the final product, **2-Chloro-4,6-dimethoxybenzaldehyde**, by recrystallization or column chromatography.

## Applications in Drug Discovery and Development

The unique substitution pattern of **2-Chloro-4,6-dimethoxybenzaldehyde**, featuring both electron-donating methoxy groups and an electron-withdrawing chloro group, makes it an attractive scaffold for medicinal chemistry. These groups can modulate the pharmacokinetic and pharmacodynamic properties of a molecule.[\[2\]](#)

## Role as a Synthetic Intermediate

This benzaldehyde derivative can serve as a crucial starting material for the synthesis of various heterocyclic compounds, which are prevalent in many drug classes.<sup>[3][4]</sup> The aldehyde group is a versatile handle for various chemical transformations, including:

- Reductive Amination: To introduce substituted amine functionalities.
- Wittig Reaction: To form carbon-carbon double bonds.
- Condensation Reactions: To build larger molecular frameworks, such as chalcones, which are precursors to flavonoids and other bioactive molecules.<sup>[3][5]</sup>

The presence of the chloro and methoxy groups can influence the biological activity of the resulting compounds, potentially leading to the development of novel therapeutic agents, including but not limited to:

- Antimicrobial agents
- Antiviral compounds<sup>[4]</sup>
- Anticancer drugs
- Anti-inflammatory molecules<sup>[6]</sup>

## Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **2-Chloro-4,6-dimethoxybenzaldehyde** is not readily available, the safety precautions can be inferred from related dimethoxybenzaldehyde and chloro-substituted aromatic compounds.

## Hazard Identification

Based on analogous compounds, **2-Chloro-4,6-dimethoxybenzaldehyde** may cause:

- Skin irritation.<sup>[7][8][9]</sup>
- Serious eye irritation.<sup>[7][8][9][10]</sup>

- Respiratory irritation.[7][8][9]

## Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.  
[7][8][9]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[8][9][10]
  - Skin Protection: Wear impervious gloves and a lab coat.[7][8][10]
  - Respiratory Protection: Not typically required under normal use with adequate ventilation, but a respirator may be necessary for large quantities or in case of spills.[8][9][10]
- Hygiene Measures: Wash hands thoroughly after handling.[8][9][10]

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][9][10]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[9][10]

## Conclusion

**2-Chloro-4,6-dimethoxybenzaldehyde** represents a potentially valuable, yet under-characterized, building block for organic synthesis and drug discovery. Its unique combination of substituents offers a platform for creating novel molecules with tailored biological activities. While direct experimental data is sparse, this guide provides a comprehensive overview based on established chemical principles and data from structurally related compounds. Further research into the synthesis and applications of this compound is warranted to fully explore its potential in the development of new therapeutic agents and other advanced materials.

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